Technical Guide: Physical Properties and Characterization of 2-(Methylthio)propanoic Acid

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Compound of Interest

Compound Name:	*2-(methylthio)propanoic acid*
CAS No.:	*58809-73-7*
Cat. No.:	*B3021617*

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Executive Summary

2-(Methylthio)propanoic acid (CAS: 58809-73-7), also known as

-(methylthio)propionic acid, is a functionalized carboxylic acid characterized by a sulfide linkage at the alpha position. Distinct from its beta-isomer (3-(methylthio)propanoic acid), this compound serves as a critical intermediate in the synthesis of sulfur-containing flavoring agents and pharmaceutical precursors. This guide provides a rigorous analysis of its thermodynamic properties, specifically boiling point and melting point, alongside validated experimental protocols for its synthesis and characterization.

Chemical Identity & Structural Analysis

The physicochemical behavior of **2-(methylthio)propanoic acid** is governed by its polarity and the steric influence of the

-methyl group. Unlike the linear 3-isomer, the 2-isomer possesses a chiral center at the C2 position, existing as a racemic mixture in standard synthesis unless asymmetric catalysis is employed.

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Table 1: Chemical Identity Data

Parameter	Detail
IUPAC Name	2-(Methylsulfanyl)propanoic acid
CAS Registry Number	58809-73-7
Molecular Formula	
Molecular Weight	120.17 g/mol
SMILES	CSC(=O)O
Key Functional Groups	Carboxylic acid (-COOH), Thioether (-S-)

Thermodynamic & Physical Properties[7]

Boiling Point Analysis

The boiling point of **2-(methylthio)propanoic acid** is significantly influenced by the ability of the carboxylic acid group to form intermolecular hydrogen bonds, while the thioether moiety adds van der Waals interactions.

- Experimental Boiling Point:104 °C at 8 Torr (1.07 kPa) [1].
- Atmospheric Equivalent (Estimated): Using the Clausius-Clapeyron relation and nomographs for carboxylic acids, the extrapolated normal boiling point (at 760 Torr) is estimated to be in the range of 240–250 °C.
- Comparison: This is comparable to its isomer, 3-(methylthio)propanoic acid, which boils at 139 °C at 12 Torr [2]. The slightly lower boiling temperature of the 2-isomer at reduced pressure is consistent with the branching effect of the

  -methyl group, which slightly reduces the surface area available for London dispersion forces compared to the linear isomer.

Melting Point and Physical State[8]

- Physical State at STP:Liquid [3].[1]

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- Melting Point: The compound remains liquid at room temperature (

). While a precise freezing point is rarely reported in standard literature due to the tendency of thioethers to supercool or form glasses, it is functionally handled as a liquid in laboratory settings. This contrasts with the 3-isomer, which is a solid with a melting point of 39–40 °C [2]. The disruption of crystal packing efficiency by the

  -substituent accounts for the liquid state of the 2-isomer.

Density and Solubility

- Density:1.160 ± 0.06 g/cm³ (Predicted/Experimental correlation) [1].
- Solubility:
  - Water: Moderate solubility due to the polar carboxylic acid, but limited by the lipophilic methylthio group.
  - Organic Solvents: Miscible with dichloromethane, ethanol, and ethyl acetate.
- Acidity (pKa): Calculated at 3.86 ± 0.10 [1].[2] The

  -sulfur atom exerts an inductive effect, slightly increasing acidity compared to propanoic acid (pKa 4.87).

Table 2: Summary of Physical Properties

Property	Value	Condition
Physical State	Liquid	@ 25 °C, 1 atm
Boiling Point	104 °C	@ 8 Torr (Vacuum)
Density	~1.16 g/mL	@ 20 °C
Refractive Index	1.482 (Predicted)	@ 20 °C
Flash Point	> 110 °C (Est.)	Closed Cup

Experimental Characterization Protocols

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Synthesis & Isolation Protocol

To obtain high-purity material for property determination, the following nucleophilic substitution protocol is recommended. This method minimizes the formation of disulfide byproducts.

Reaction Principle:

displacement of a halide by a thiolate nucleophile.

(Note: Excess base is required to deprotonate the carboxylic acid first, or the use of the sodium salt of the acid).

Step-by-Step Methodology:

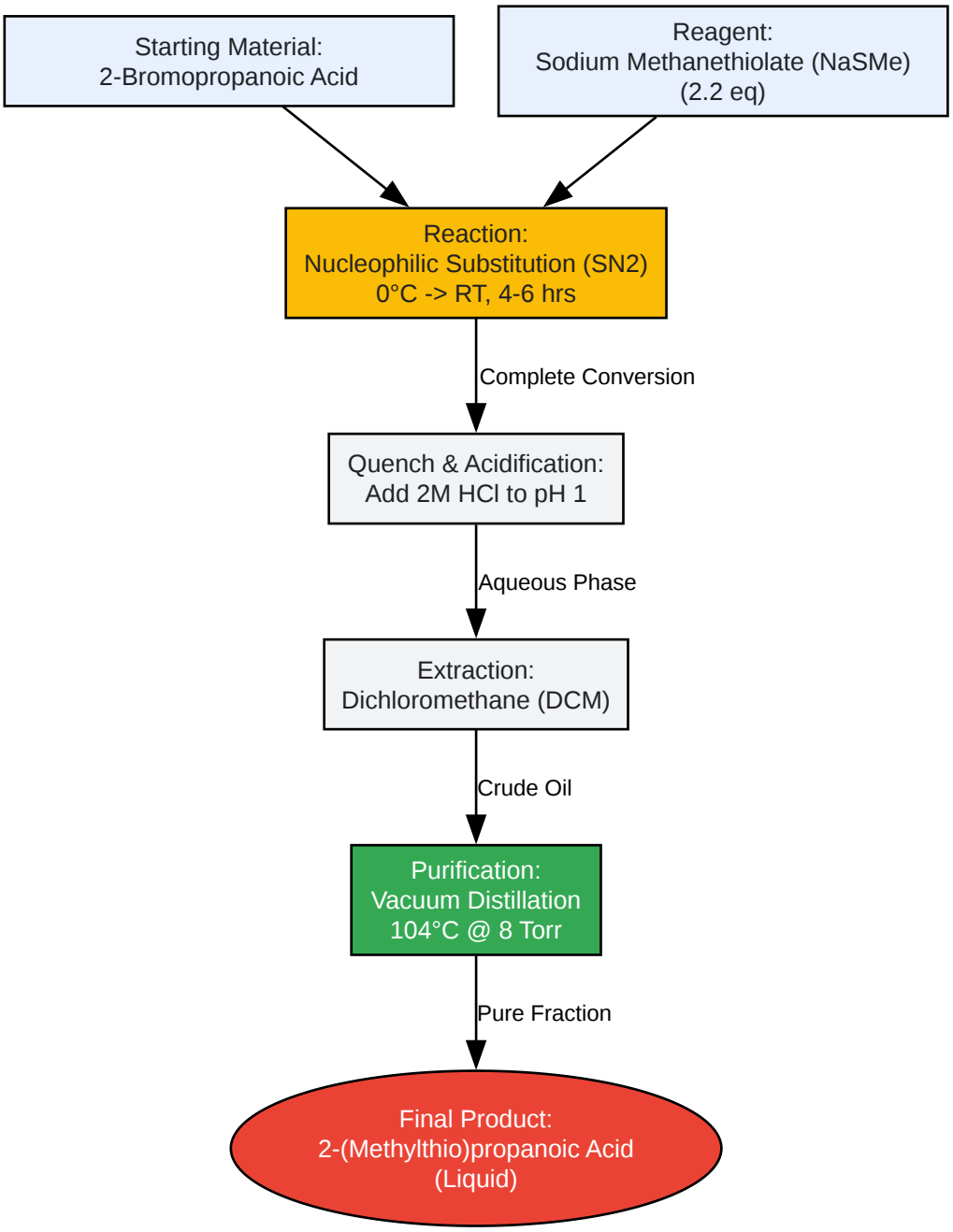
- Reagent Preparation: Prepare a solution of sodium methanethiolate (NaSMe, 2.2 eq) in anhydrous methanol or water.
- Addition: Cool the solution to 0 °C in an ice bath. Dropwise add 2-bromopropanoic acid (1.0 eq) over 30 minutes. The exotherm must be controlled to prevent racemization if starting with chiral material.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor consumption of starting material via TLC or GC-MS.
- Workup:
  - Acidify the mixture to pH ~1 using 2M HCl.
  - Extract the aqueous phase with Dichloromethane (

).
  - Wash combined organics with brine, dry over

    .
- Purification: Concentrate under reduced pressure. Purify the crude oil via vacuum distillation (target fraction: 104 °C @ 8 Torr).

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Visualization of Synthesis Workflow



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Figure 1: Synthetic workflow for the isolation of **2-(methylthio)propanoic acid** via nucleophilic substitution.

Applications in Research & Drug Development

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- Flavor Chemistry: The ethyl ester of **2-(methylthio)propanoic acid** is a potent flavoring agent, contributing to sulfurous, fruity, and savory notes in food matrices. The free acid serves as the direct precursor for esterification [4].
- Pharmaceutical Intermediate: The compound acts as a chiral building block (synthon) for introducing the methylthio moiety into peptidomimetics. The sulfur atom can be further oxidized to sulfoxides or sulfones to modulate the lipophilicity and metabolic stability of drug candidates.
- Metabolic Studies: As an isomer of the methionine metabolite 3-(methylthio)propanoic acid (Methional derivative), the 2-isomer is used as a reference standard in metabolomics to distinguish between alpha- and beta-oxidation pathways of sulfur-containing fatty acids.

Safety & Handling (SDS Summary)

- Hazards: Causes severe skin burns and eye damage (H314). It is corrosive to metals [3].
- Odor: Like most low-molecular-weight thioethers, it possesses a strong, disagreeable stench (sulfurous/cabbage-like). All manipulations must be performed in a functioning fume hood.
- Storage: Store in a cool, dry place under an inert atmosphere (Nitrogen or Argon) to prevent oxidation to the sulfoxide.

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